

# Physical properties of Pent-3-ynal (boiling point, solubility)

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## A Technical Guide to the Physical Properties of Pent-3-ynal

This document provides a detailed overview of the key physical properties of **Pent-3-ynal**, a reactive  $\alpha,\beta$ -acetylenic aldehyde. The information herein is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## **Core Physical Properties**

**Pent-3-ynal** (C₅H<sub>6</sub>O) is a colorless liquid with a molecular structure that includes both an aldehyde functional group and a carbon-carbon triple bond.[1] These features contribute to its unique chemical reactivity and physical characteristics.

The primary physical properties of **Pent-3-ynal** are summarized in the table below. This data is crucial for its handling, storage, and application in various chemical reactions.



Physical Property	Value	Notes
Boiling Point	Approximately 87°C	At standard atmospheric pressure.
Solubility	Soluble	Readily dissolves in water and polar organic solvents such as ethanol and acetone.[1]
Molecular Formula	C <sub>5</sub> H <sub>6</sub> O	
Appearance	Colorless liquid	_

## **Experimental Protocols**

While specific experimental documentation for the determination of **Pent-3-ynal**'s physical properties is not readily available, the following sections describe standard methodologies that are broadly applicable for such a compound.

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **Pent-3-ynal**, a common and effective method is distillation.

Objective: To determine the boiling point of **Pent-3-ynal** at atmospheric pressure.

#### Apparatus:

- · Round-bottom flask
- Heating mantle
- Distillation head with a thermometer adapter
- Condenser
- · Receiving flask
- · Boiling chips
- Thermometer (calibrated)



#### Procedure:

- A sample of **Pent-3-ynal** is placed in the round-bottom flask, and boiling chips are added to
  ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer bulb is positioned so that its top is level with the side arm of the distillation head leading to the condenser. This ensures an accurate reading of the vapor temperature.
- Cooling water is circulated through the condenser.
- The heating mantle is turned on, and the sample is heated gently.
- The temperature is monitored. As the liquid boils, the vapor rises, and the temperature reading will increase and then stabilize.
- The boiling point is recorded as the temperature at which the vapor is in equilibrium with the liquid, observed as a constant temperature reading during the collection of the first few drops of distillate.

The solubility of a substance in a particular solvent is the maximum amount of that substance that can dissolve in a given amount of the solvent at a specified temperature.

Objective: To determine the qualitative solubility of **Pent-3-ynal** in water.

#### Apparatus:

- Test tubes
- Pipettes or droppers
- Vortex mixer (optional)

#### Procedure:

 A known volume of the solvent (e.g., 1 mL of deionized water) is placed into a clean test tube.



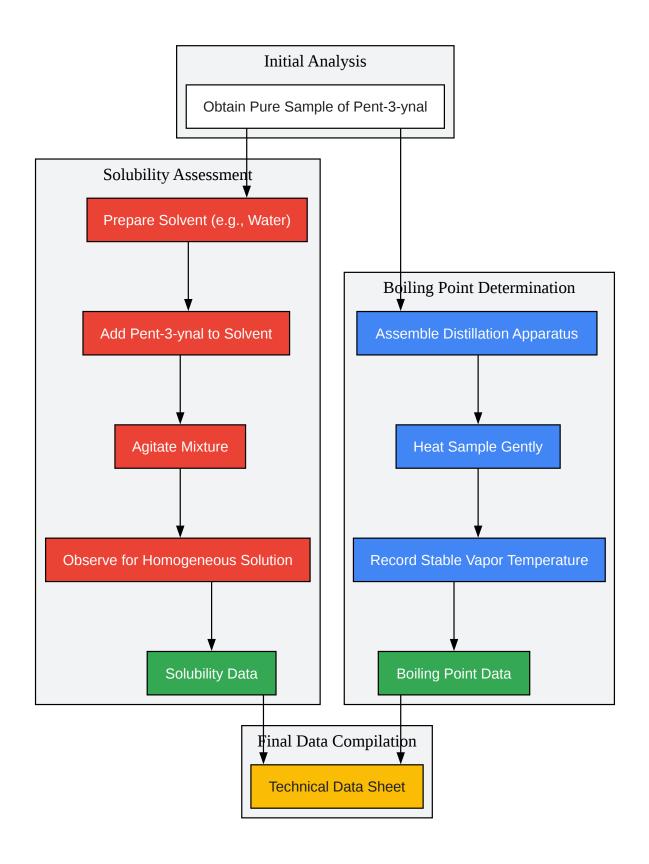
- A small, measured amount of **Pent-3-ynal** (e.g., 0.1 mL) is added to the test tube.
- The mixture is agitated vigorously for a set period (e.g., 1-2 minutes) to facilitate dissolution. A vortex mixer can be used for thorough mixing.
- The mixture is then allowed to stand and is observed.
- If the resulting mixture is a clear, homogeneous solution, the compound is considered soluble. If a separate layer or a cloudy suspension is observed, the compound is considered insoluble or sparingly soluble.
- The process can be repeated with varying ratios of solute to solvent to further refine the qualitative assessment. For **Pent-3-ynal**, it is noted to be soluble in water and polar solvents.

  [1]

## **Visualization of Experimental Workflow**

The logical flow for the determination of the physical properties of a novel or uncharacterized compound is depicted below.





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### References

- 1. Pent-3-ynal | Benchchem [benchchem.com]
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